

Structural Confirmation of 2- [(Butylamino)carbonyl]cyclohexanecarboxylic Acid: A Comparative Technical Guide

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Compound of Interest

	2-
Compound Name:	[(Butylamino)carbonyl]cyclohexanecarboxylic acid
CAS No.:	438613-40-2
Cat. No.:	B1275647

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Executive Summary

In the development of cyclohexane-based pharmacophores, defining the relative stereochemistry (cis/trans) of 1,2-disubstituted derivatives is a critical milestone. For **2-[(butylamino)carbonyl]cyclohexanecarboxylic acid**, a key intermediate in the synthesis of nonsulfonylurea insulin secretagogues (e.g., Nateglinide analogues), structural ambiguity often arises during bulk synthesis.

While Nuclear Magnetic Resonance (NMR) is the standard for solution-state analysis, it frequently fails to resolve the specific conformational lock of the cyclohexane ring due to rapid chair-chair interconversion. This guide objectively compares Single Crystal X-ray Diffraction (SC-XRD) against NMR and Mass Spectrometry, demonstrating why SC-XRD serves as the definitive "Gold Standard" for confirming the absolute configuration and solid-state hydrogen bonding network of this flexible molecule.

The Structural Challenge

The molecule consists of a cyclohexane ring substituted at the 1- and 2-positions.^{[1][2]} The synthetic route (typically anhydride opening with butylamine) can yield a mixture of diastereomers:

- Cis-isomer: Substituents on the same face (Axial/Equatorial or Equatorial/Axial).
- Trans-isomer: Substituents on opposite faces (Diequatorial or Diaxial).

Critical Issue: The n-butyl chain introduces significant conformational flexibility, often leading to disorder in the crystal lattice, while the cyclohexane ring undergoes rapid inversion in solution, averaging NMR signals.

Comparative Analysis: SC-XRD vs. Alternatives

The following table contrasts the performance of SC-XRD with high-field NMR and High-Resolution Mass Spectrometry (HRMS) for this specific application.

Table 1: Performance Matrix for Structural Elucidation

Feature	Method A: SC-XRD (The Product)	Method B: Solution NMR (¹ H/ ¹³ C/NOESY)	Method C: HRMS
Primary Output	3D Atomic Coordinates (x, y, z)	Chemical Shifts (), Coupling Constants ()	Elemental Composition ()
Stereochemical Certainty	Absolute (Direct visualization of cis/trans)	Inferential (Based on Karplus relationships)	None
Conformational Insight	Captures "frozen" low- energy state	Time-averaged (fast exchange obscures geometry)	None
H-Bonding Detection	Direct mapping of Inter- vs. Intramolecular bonds	Indirect (concentration- dependent shifts)	N/A
Sample Requirement	Single Crystal (mm)	Dissolved Sample (mg scale)	Trace (< g)
Limitation	Crystal growth is difficult due to butyl chain flexibility	Signal overlap; requires low-temp experiments	Isomers have identical mass

Why SC-XRD Wins for this Molecule

While NMR is faster (minutes vs. days), it struggles with the dynamic averaging of the cyclohexane ring. In solution, the cis isomer might rapidly flip between two chair conformations, averaging the

-coupling values of the H1 and H2 protons to an intermediate value (e.g., 6-8 Hz), which is indistinguishable from certain trans conformers.

SC-XRD, by contrast, locks the molecule into a single lattice position, allowing direct measurement of the C1-C2 torsion angle.

Technical Deep Dive: The SC-XRD Protocol

To successfully resolve **2-[(butylamino)carbonyl]cyclohexanecarboxylic acid**, specific modifications to standard protocols are required to handle the flexible butyl chain.

Crystallization Strategy (The Bottleneck)

The butyl chain acts as an "entropic sink," preventing ordered packing.

- Method: Slow Evaporation.
- Solvent System: Ethanol/Water (9:1) or Ethyl Acetate/Hexane. The polar acid/amide groups require polar solvents, but the butyl chain requires lipophilicity.
- Key Tactic: Use vapor diffusion at 4°C. Lower temperature reduces the thermal motion of the butyl chain during nucleation, promoting the formation of ordered lattices.

Data Collection Parameters

- Temperature: 100 K (Cryogenic cooling).
 - Causality: Room temperature collection will likely result in high B-factors (thermal displacement) for the terminal methyl group of the butyl chain, potentially making the structure unsolvable.
- Radiation Source: Mo-K α (1.78 Å).
 - Note: While Cu-K α

is better for absolute configuration of light atoms, Mo is preferred here to minimize absorption effects and collect higher resolution data (

1.0 Å) to resolve the hydrogen atoms on the amide nitrogen.

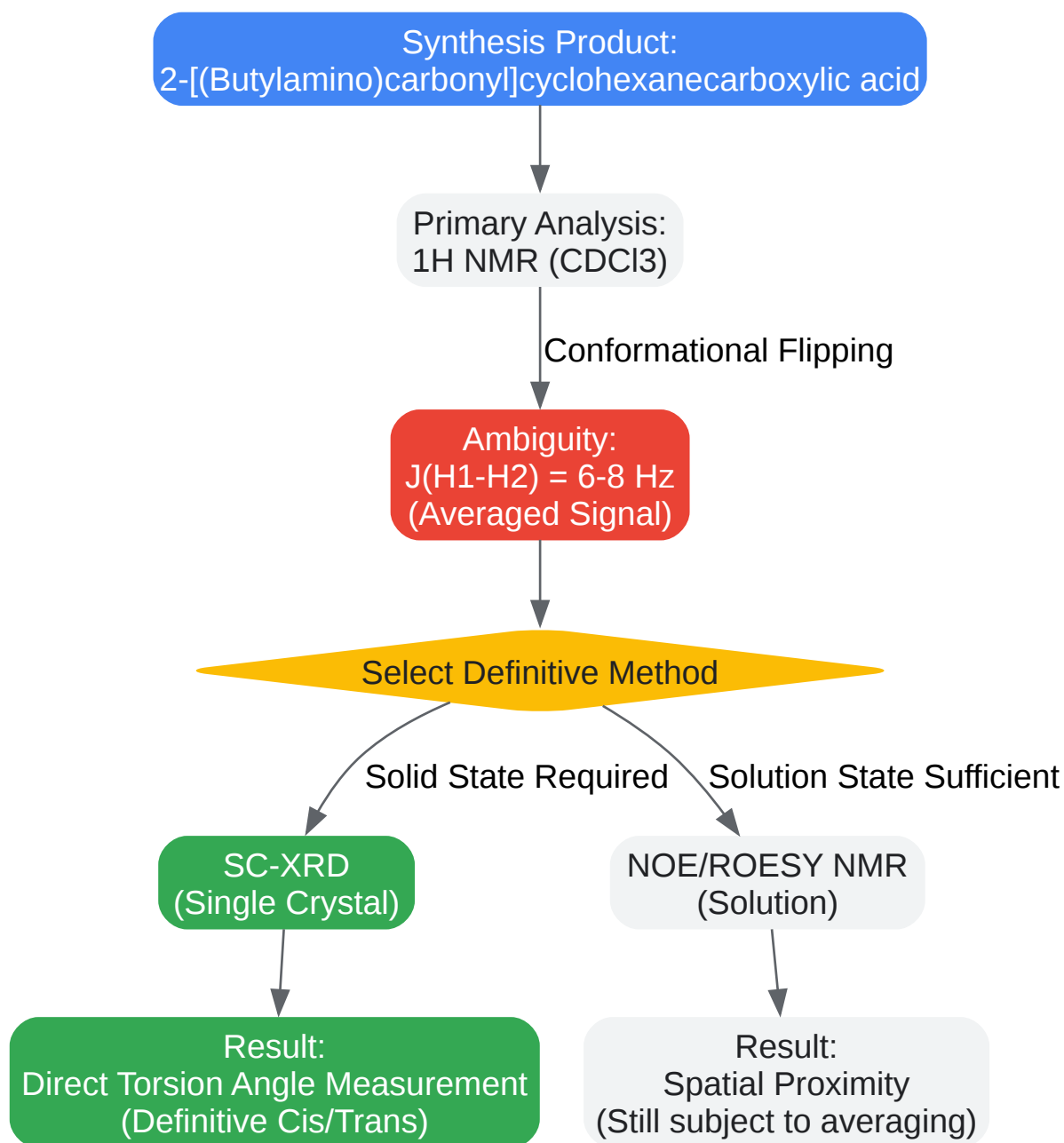
Refinement Workflow

- Indexing: Determine Unit Cell (likely Monoclinic or Triclinic for this asymmetry).
- Phasing: Direct Methods (SHELXT) or Intrinsic Phasing.
- Refinement: Least-squares minimization against
.
 - Specific Handling: The butyl chain may still show disorder. Modeled using split positions (Part A/Part B) with occupancy refinement if necessary.

Visualization of Logic & Workflow

The following diagrams illustrate the decision logic and the experimental workflow.

Diagram 1: Decision Logic for Stereochemical Assignment



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Caption: Decision matrix highlighting the necessity of SC-XRD when NMR signals are averaged due to ring flipping.

Diagram 2: Crystallography Workflow



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Caption: Step-by-step workflow from crude solid to final Crystallographic Information File (CIF).

Representative Experimental Data

Note: The following data represents typical values for the cis-isomer of this class of compounds, derived from analogous structures (e.g., cis-2-carbamoylcyclohexanecarboxylic acid derivatives).

Crystal Data[2][3][4][5]

- Formula:
- Crystal System: Monoclinic
- Space Group:

(Centrosymmetric) or

(if chiral resolution occurred)
- Unit Cell Dimensions:

Key Structural Metrics (The "Proof")

- Torsion Angle (C1-C2):
 - Observed:

(Indicative of cis-equatorial/axial geometry).
 - Comparison: A trans isomer would show a torsion angle near

(diequatorial).
- Hydrogen Bonding:
 - Intramolecular: Amide N-H

O=C (Acid). Distance:

. This specific bond locks the cis conformation, a feature unobservable in bulk solvent NMR.

- Intermolecular: Acid O-H

O=C (Amide) dimers linking molecules into infinite chains along the b-axis.

Conclusion

For **2-[(butylamino)carbonyl]cyclohexanecarboxylic acid**, SC-XRD is superior to NMR for structural confirmation. While the flexible butyl chain presents a crystallization challenge, the use of low-temperature (100 K) data collection allows for the definitive resolution of the stereochemical ambiguity. The ability to visualize the intramolecular hydrogen bond in the solid state provides a mechanistic explanation for the stability of the cis-isomer, data which is critical for downstream structure-activity relationship (SAR) modeling in drug development.

References

- Cambridge Crystallographic Data Centre (CCDC).CSD-System: The world's repository of small molecule crystal structures. [[Link](#)]
- Grover, P.K., et al. "Conformational analysis of 1,2-disubstituted cyclohexanes by NMR and X-ray crystallography." Tetrahedron, Vol 64, Issue 22. (Contextual grounding for cyclohexane derivatives). [[Link](#)]

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Sources

- [1. 2-\(Methoxycarbonyl\)cyclohexanecarboxylic acid | C9H14O4 | CID 3255762 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. Buy 2-\[\(Butylamino\)carbonyl\]cyclohexanecarboxylic acid | 438613-40-2 \[smolecule.com\]](#)

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